

Essential Safety and Operational Guide for 4-Aminophenylboronic Acid Hydrochloride

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Compound of Interest

Compound Name: 4-Aminophenylboronic acid hydrochloride

Cat. No.: B151665

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Aminophenylboronic acid hydrochloride**. It is intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier and Hazard Information:

Property	Value
Chemical Name	4-Aminophenylboronic acid hydrochloride
CAS Number	80460-73-7
Molecular Formula	C ₆ H ₈ BNO ₂ · HCl
Molecular Weight	173.41 g/mol
Appearance	Powder
Melting Point	195-200 °C
Hazard Classifications	Acute Toxicity, Oral (Category 4) [1]
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed [1]

Immediate Safety Precautions

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[2][3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][5][6][7]

Hygiene Measures:

- Avoid all personal contact, including the inhalation of dust or vapors.[5]
- Wash hands thoroughly with soap and water after handling and before breaks.[2][5]
- Do not eat, drink, or smoke in the laboratory.[5]
- Remove any contaminated clothing immediately and wash it before reuse.[3][5]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **4-Aminophenylboronic acid hydrochloride**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield are mandatory.[2] [5]	Protects eyes from dust particles and potential splashes.[2]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[2] [5] Inspect gloves before use and change them immediately upon contamination.[2]	Prevents skin contact with the compound.[2]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.[2] [8]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.[1][2]	Minimizes the risk of respiratory tract irritation.[2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **4-Aminophenylboronic acid hydrochloride**.

1. Preparation:

- Before beginning work, ensure that a safety shower and eyewash station are readily accessible.[2]
- Conduct all work within a certified chemical fume hood to ensure proper ventilation.[2][4]
- Clear the work area of any clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling the Compound:

- Keep the container of **4-Aminophenylboronic acid hydrochloride** tightly closed when not in use.[2][3]
- To prevent the generation of dust, use appropriate tools, such as a spatula, for transfers.[2]
- If creating a solution, always add the solid to the solvent.

4. Post-Handling:

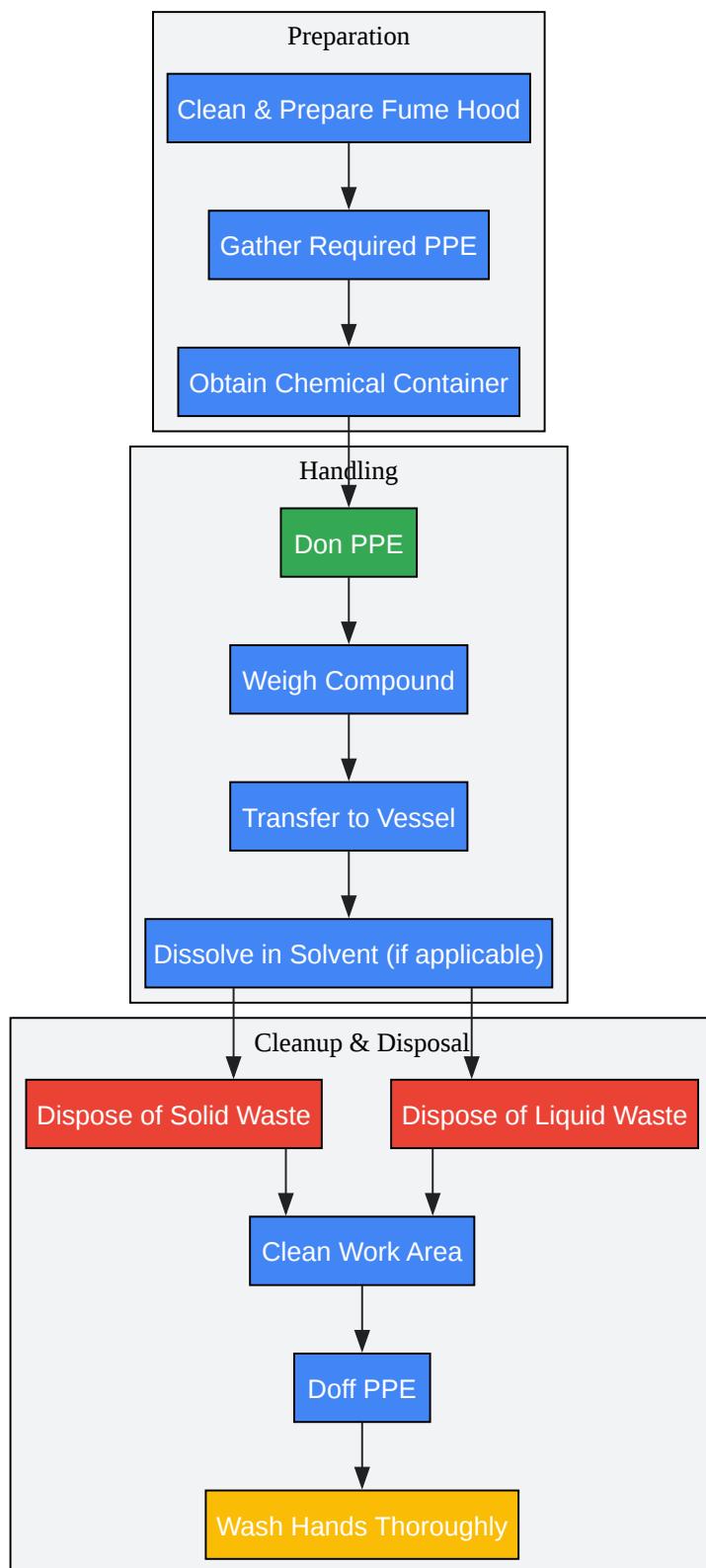
- Clean the work area to remove any residual chemical.
- Properly dispose of all contaminated materials, including gloves and weighing papers, as hazardous waste.[5]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[2]

Disposal Plan

All waste generated from the use of **4-Aminophenylboronic acid hydrochloride**, including contaminated PPE and empty containers, must be considered hazardous waste.[5]

- Solid Waste: Collect all solid waste, including any unused material and contaminated disposables (e.g., weighing paper, gloves), in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Collect any solutions of **4-Aminophenylboronic acid hydrochloride** in a labeled, sealed container for hazardous chemical waste.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.[3] Do not dispose of down the drain.

Experimental Workflow



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Caption: Workflow for safely handling **4-Aminophenylboronic acid hydrochloride**.

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